

An In-Depth Technical Guide to N-(2,6-diethylphenyl)formamide

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Compound of Interest

Compound Name: *N*-formyl-2,6-diethylaniline

Cat. No.: B7813237

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Abstract

This technical guide provides a comprehensive overview of N-(2,6-diethylphenyl)formamide, a substituted aromatic amide of significant interest in synthetic and medicinal chemistry. We will explore its chemical identity, physicochemical properties, synthesis, and detailed analytical characterization. Furthermore, this guide elucidates the compound's potential applications as a strategic building block in drug discovery and materials science, supported by field-proven insights into experimental protocols. The document concludes with essential safety and handling protocols to ensure its proper use in a research environment.

Chemical Identity and Nomenclature

Proper identification is the cornerstone of chemical research. The compound commonly known by the semi-systematic name **N-formyl-2,6-diethylaniline** is formally recognized by the International Union of Pure and Applied Chemistry (IUPAC) as N-(2,6-diethylphenyl)formamide. This nomenclature precisely describes a formamide group attached to the nitrogen of a 2,6-diethylaniline moiety.

The structure consists of a benzene ring substituted at positions 2 and 6 with ethyl groups, and at position 1 with a formamido group (-NHCHO). The steric hindrance provided by the dual

ortho-ethyl groups significantly influences the molecule's conformation and reactivity, a feature often exploited in chemical design.

Table 1: Chemical Identifiers and Core Properties

Property	Value	Source
IUPAC Name	N-(2,6-diethylphenyl)formamide	IUPAC Nomenclature
Common Name	N-formyl-2,6-diethylaniline	Trivial Name
CAS Number	20115-46-8	Chemical Abstracts Service
Molecular Formula	C ₁₁ H ₁₅ NO	Calculated
Molecular Weight	177.24 g/mol	Calculated
Canonical SMILES	<chem>CCC1=C(C(=CC=C1)CC)NC=O</chem>	Simplified Molecular-Input Line-Entry System
InChI Key	YJFLHFAVFNZJCS-UHFFFAOYSA-N	IUPAC International Chemical Identifier

Synthesis and Mechanistic Insights

The synthesis of N-(2,6-diethylphenyl)formamide is most commonly achieved through the N-formylation of 2,6-diethylaniline. This transformation is a fundamental process in organic synthesis, valued for its efficiency and the utility of the resulting formamide products.

Causality of Reagent Selection

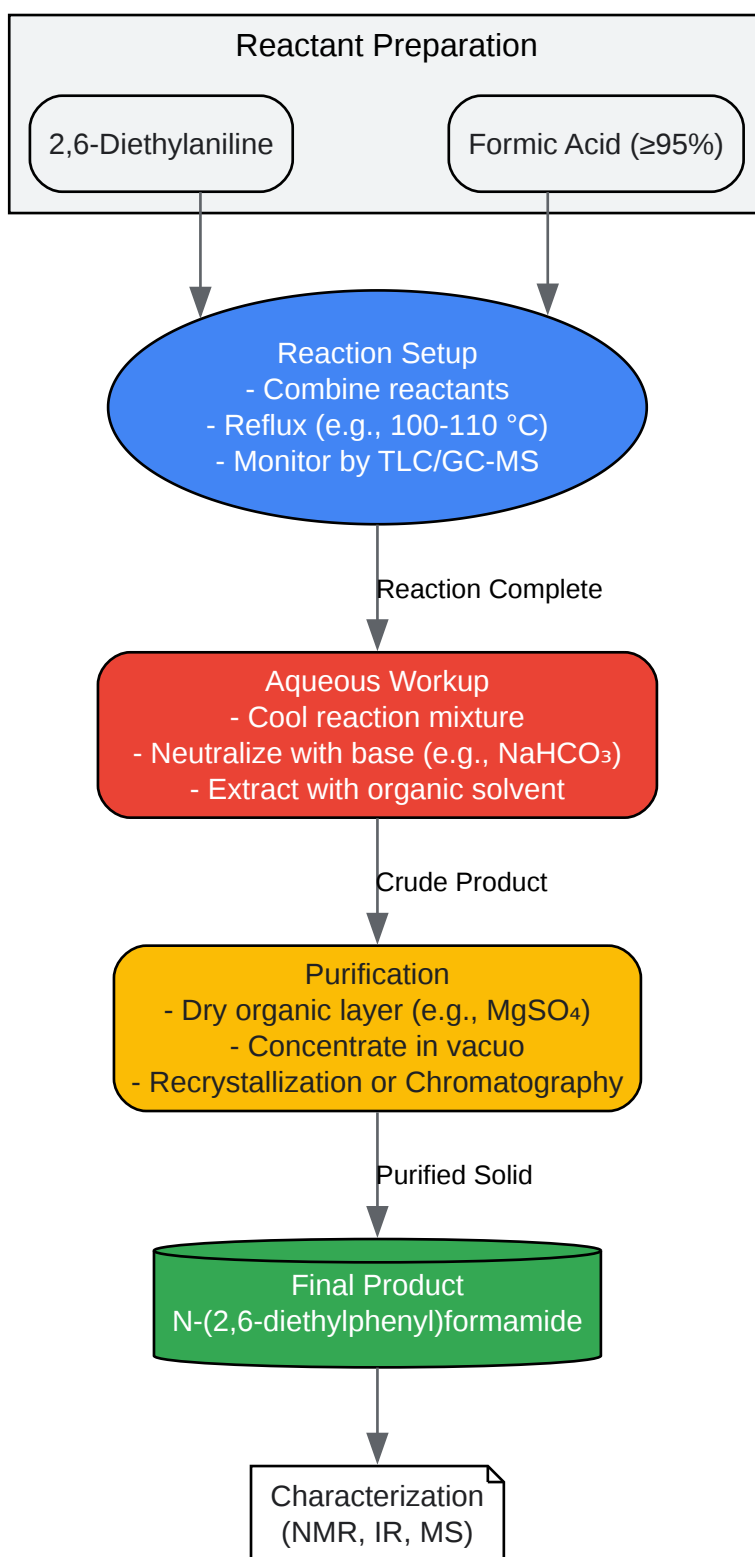
Several methods exist for formylation, but a direct and effective approach involves using a combination of formic acid and a dehydrating agent, or simply refluxing with a high concentration of formic acid.^[1] The use of oxalic acid as a carbon monoxide surrogate in manganese-catalyzed reactions also presents a modern, safer alternative to traditional methods.^[1]

The chosen protocol below utilizes a well-established method that is both high-yielding and operationally simple for a laboratory setting. The reaction proceeds via a nucleophilic acyl

substitution mechanism. The nitrogen atom of the 2,6-diethylaniline acts as the nucleophile, attacking the electrophilic carbonyl carbon of the formylating agent. The steric bulk from the ortho-ethyl groups does not significantly impede this reaction with a small electrophile like a formyl group.

Visualized Synthesis Workflow

The following diagram outlines the logical flow from starting materials to the purified final product.



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Caption: General workflow for the synthesis of N-(2,6-diethylphenyl)formamide.

Self-Validating Synthesis Protocol

This protocol is designed to be self-validating through in-process controls (TLC monitoring) and definitive final product characterization.

Materials:

- 2,6-Diethylaniline (1.0 eq)
- Formic acid, $\geq 95\%$ (5.0 eq)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Ethyl acetate (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Deionized water

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2,6-diethylaniline.
- **Reagent Addition:** Carefully add the excess formic acid to the flask.
- **Heating:** Heat the reaction mixture to reflux (approximately 100-110 °C) using a heating mantle.
 - **Rationale:** The elevated temperature provides the necessary activation energy for the nucleophilic attack of the aniline on the formic acid, driving the reaction to completion.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). The disappearance of the 2,6-diethylaniline spot/peak indicates completion. This typically takes 2-4 hours.
- **Cooling and Quenching:** Once complete, allow the mixture to cool to room temperature. Slowly and carefully pour the reaction mixture into a beaker containing crushed ice.

- Neutralization: Cautiously neutralize the acidic solution by slowly adding saturated sodium bicarbonate solution until effervescence ceases and the pH is ~7-8.
 - Rationale: Neutralization removes excess formic acid and converts the product to its free base form, enabling extraction into an organic solvent.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3x volumes). Combine the organic layers.
- Drying and Concentration: Dry the combined organic layers over anhydrous MgSO_4 , filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purification: The crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by flash column chromatography on silica gel.

Analytical Characterization

Rigorous analytical testing is essential to confirm the identity and purity of the synthesized compound. Due to the presence of rotamers (cis and trans isomers about the amide C-N bond), NMR spectra can show duplicated peaks, a characteristic feature for N-aryl formamides.

[2]

Table 2: Predicted Spectroscopic Data for N-(2,6-diethylphenyl)formamide

Technique	Expected Features
^1H NMR	Rotamer signals may be present.- ~8.3-8.5 ppm: Singlet or doublet, formyl proton (-CHO). [3][4]- ~7.0-7.4 ppm: Multiplets, aromatic protons.- ~2.6 ppm: Quartet, benzylic protons (-CH ₂ -CH ₃).- ~1.2 ppm: Triplet, methyl protons (-CH ₂ -CH ₃).- A broad singlet for the N-H proton may also be observed.
^{13}C NMR	Rotamer signals may be present.- ~160-165 ppm: Carbonyl carbon (-C=O).[3]- ~123-146 ppm: Aromatic and substituted aromatic carbons.- ~24 ppm: Benzylic carbon (-CH ₂ -).- ~14 ppm: Methyl carbon (-CH ₃).
IR Spectroscopy	- ~3250-3300 cm ⁻¹ : N-H stretch (amide).- ~2970, 2870 cm ⁻¹ : C-H stretches (aliphatic).- ~1660-1680 cm ⁻¹ : C=O stretch (amide I band), strong.[1]- ~1520-1540 cm ⁻¹ : N-H bend (amide II band).
Mass Spectrometry (EI)	- Molecular Ion (M ⁺): m/z = 177.- Key Fragments: Loss of CHO (m/z 148), benzylic cleavage (m/z 162).

Protocol: GC-MS Analysis

Objective: To confirm the molecular weight and purity of the synthesized product.

- Sample Preparation: Prepare a ~1 mg/mL solution of the purified product in a volatile organic solvent like ethyl acetate or dichloromethane.
- Instrumentation: Use a standard GC-MS system equipped with a non-polar capillary column (e.g., DB-5ms or HP-5ms).
- GC Conditions (Example):
 - Injector Temperature: 250 °C

- Oven Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at 15 °C/min.
- Carrier Gas: Helium, constant flow.
- MS Conditions (Example):
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
- Data Analysis:
 - Verify the retention time of the main peak.
 - Analyze the mass spectrum of the peak, confirming the molecular ion at m/z 177.^[5]^[6]
 - Compare the fragmentation pattern with predicted pathways to further validate the structure.

Applications in Research and Drug Development

While N-(2,6-diethylphenyl)formamide is not an active pharmaceutical ingredient itself, its structural motifs are of high value to medicinal chemists and materials scientists.

Strategic Value of the 2,6-Disubstituted Aniline Core

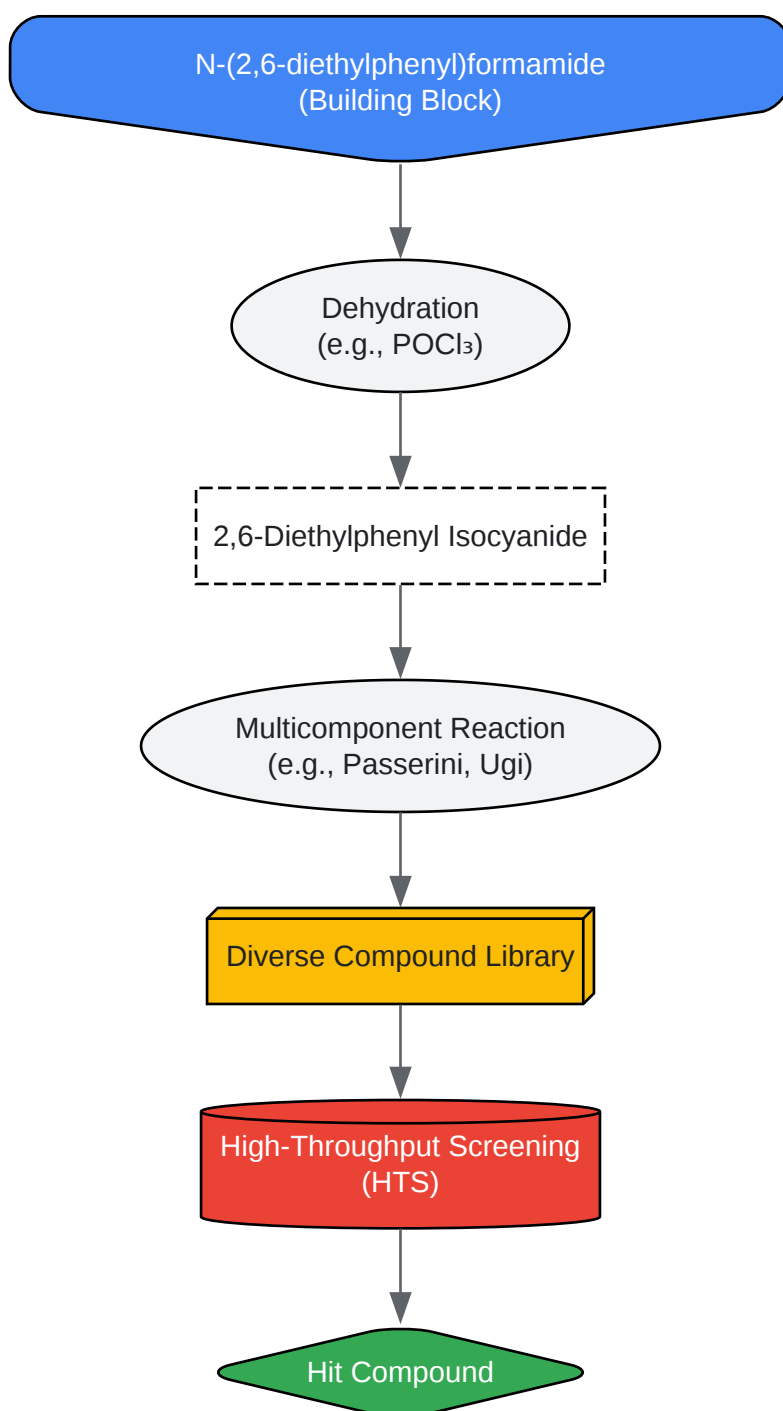
The 2,6-disubstituted aniline scaffold is a privileged structure in drug design.^[7] The presence of two ortho substituents provides significant steric hindrance, which can be strategically employed to:

- Enforce Conformation: Lock the conformation of the molecule to favor binding to a biological target.
- Inhibit Metabolism: Block sites of metabolic oxidation (e.g., by Cytochrome P450 enzymes), thereby increasing the compound's half-life and bioavailability.
- Modulate Physicochemical Properties: Fine-tune properties like solubility and lipophilicity.

Aniline and its derivatives are crucial building blocks for a wide range of pharmaceuticals, including antidepressants, anticancer agents, and antivirals.[8] Replacing a simple aniline with a sterically hindered version can be a powerful strategy to overcome pharmacokinetic challenges.[9]

Role as a Synthetic Intermediate

The formamide group serves as a versatile handle for further chemical transformations. It can act as a protecting group for the amine or be converted into other functional groups, such as isocyanides, which are valuable in multicomponent reactions.



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Caption: Role as an intermediate in a hypothetical drug discovery pipeline.

Safety, Handling, and Storage

As a Senior Application Scientist, ensuring the safe handling of all chemicals is paramount. While a specific Safety Data Sheet (SDS) for N-(2,6-diethylphenyl)formamide is not widely available, a hazard assessment can be conducted based on its constituent parts: formamide and 2,6-diethylaniline.

- Formamides: Can be classified as reproductive toxicants.[\[10\]](#)
- Aromatic Amines: Often toxic and can be absorbed through the skin.[\[11\]](#)[\[12\]](#)

Table 3: Recommended Safety Protocols

Category	Guideline	Rationale
Personal Protective Equipment (PPE)	- Nitrile gloves- Chemical splash goggles- Lab coat	To prevent skin and eye contact with the potentially hazardous substance.
Handling	- Use in a well-ventilated chemical fume hood.- Avoid inhalation of dust or vapors.- Avoid contact with skin, eyes, and clothing. [13]	To minimize exposure via inhalation and dermal routes.
Storage	- Store in a tightly sealed container.- Keep in a cool, dry, well-ventilated area.- Store away from strong oxidizing agents.	To maintain chemical integrity and prevent hazardous reactions.
Disposal	- Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.	To ensure environmental protection and regulatory compliance.

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